

# Ertiprotafib: Storage, Handling & Experimental Guide

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## Compound Focus: Ertiprotafib

CAS No.: 251303-04-5

Cat. No.: S527391

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## Chemical Overview

- IUPAC Name:** (2R)-2-[4-[(2Z,4E,6E)-7-[3-Bromo-2,4-dimethyl-5-(methylsulfanyl)thiophen-6-yl]hepta-2,4,6-trienyl]phenoxy]-2-phenylacetic acid
- Synonyms:** PTP 112
- CAS No.:** 251303-04-5
- Molecular Weight:** 559.51 g/mol [1]

## Storage & Handling Specifications

The supplier MedChemExpress provides the following storage specifications for **Ertiprotafib** [1]:

Condition	Specification
Short-Term Storage	4°C, sealed storage, away from moisture and light [1]
Long-Term Storage	-20°C, 1 month (sealed storage, away from moisture and light) [1]
Stock Solution Storage	-80°C for 6 months or -20°C for 1 month (sealed, away from moisture and light) [1]
Form	Solid, light yellow to yellow [1]

## Experimental Protocols

**1. Preparation of Stock Solutions** **Ertiprotafib** has good solubility in DMSO. The following protocol is recommended for preparing stock solutions [1]:

- **Solvent:** Use DMSO. Note that hygroscopic DMSO can impact solubility; use newly opened containers for best results.
- **Concentration:** A typical stock concentration is **25 mg/mL**, which is equivalent to 44.67 mM.
- **Procedure:** Weigh the solid **Ertiprotafib** and dissolve it in DMSO to the desired concentration. Gently vortex and warm if necessary to aid dissolution.
- **Aliquoting:** Immediately after preparation, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to compound degradation.

**2. Preparation of Working Solutions for In Vivo Studies** For animal studies, the following protocol can be used to prepare a suspended working solution. This example prepares 1 mL of a 2.5 mg/mL solution [1]:

- Take 100  $\mu\text{L}$  of the DMSO stock solution (25 mg/mL).
- Add 400  $\mu\text{L}$  of PEG300 and mix evenly.
- Add 50  $\mu\text{L}$  of Tween-80 and mix evenly.
- Add 450  $\mu\text{L}$  of saline (0.9% sodium chloride in ddH<sub>2</sub>O) to adjust the final volume to 1 mL.
- The resulting solution is a suspension and may require sonication to ensure uniformity before administration [1].

## Key Experimental Considerations & Troubleshooting

**Potential Issue: Target Aggregation** A critical finding from research is that **Ertiprotafib** can inhibit PTP1B by inducing its **aggregation**, rather than through a specific active-site or allosteric interaction [2].

- **Evidence:** Biomolecular NMR spectroscopy and Dynamic Light Scattering (DLS) showed that **Ertiprotafib** causes PTP1B to aggregate in a concentration-dependent manner [2].
- **Impact:** This aggregation mode-of-action may be linked to the insufficient clinical efficacy and adverse effects that led to the discontinuation of its clinical development [2].
- **Troubleshooting Tip:** If your experiments with PTP1B yield unexpected inhibition or non-classical kinetics, investigate the possibility of non-specific aggregation. Techniques like DLS can be used to check for protein aggregation in the presence of the compound.

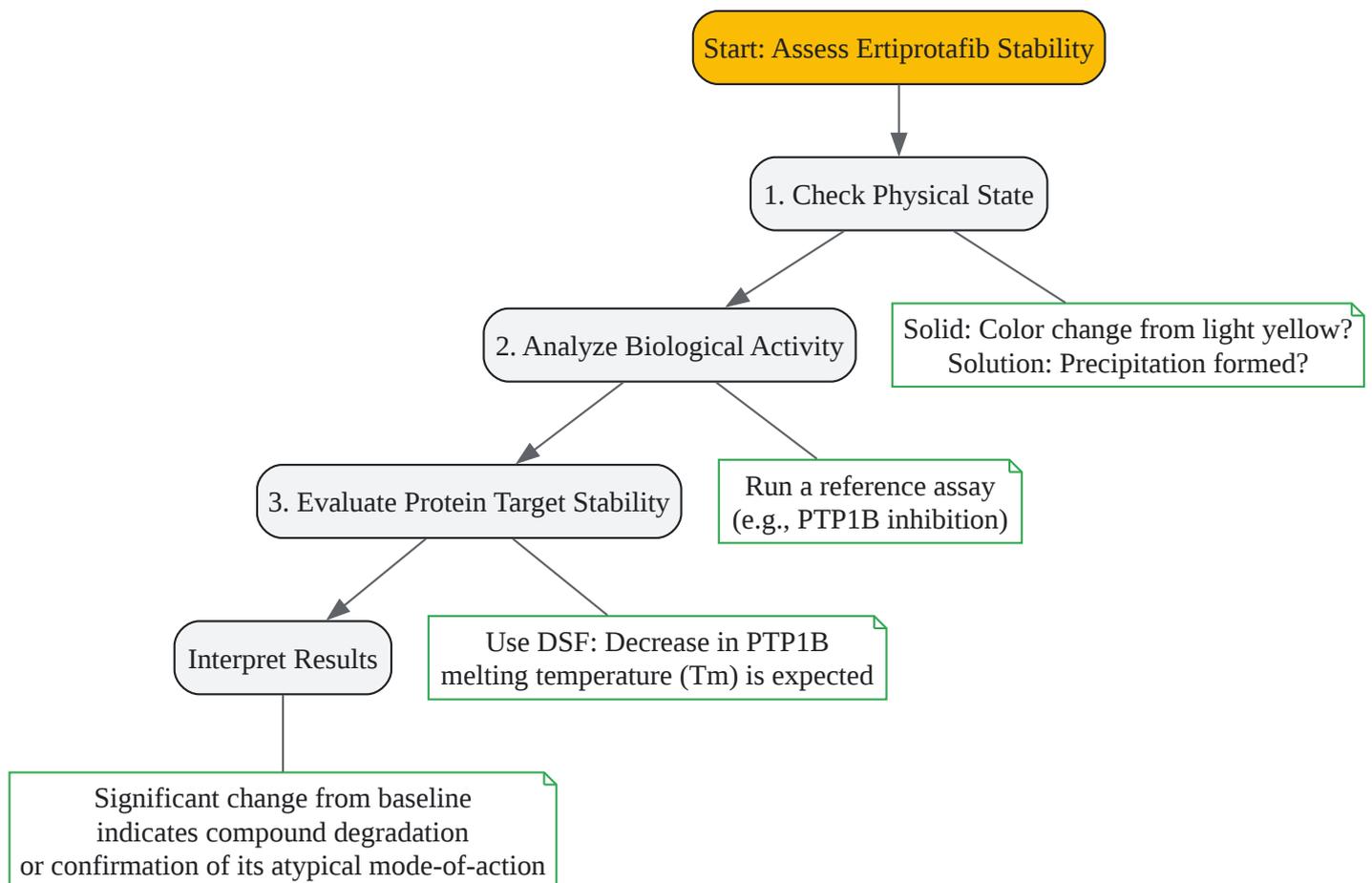
**Other Known Biological Activities** When designing control experiments, be aware that **Ertiprotafib** is not a selective PTP1B inhibitor. Its activity in cellular or animal models may be due to a combination of effects

[1] [3]:

- **IKK- $\beta$  Inhibition:** IC<sub>50</sub> of 400 nM [1] [3].
- **Dual PPAR Agonist:** Acts as an agonist for PPAR $\alpha$  and PPAR $\beta$  with EC<sub>50</sub> values of approximately 1  $\mu$ M for each [1].

## Stability Assessment Workflow

To systematically assess **Ertiprotafib** stability in your experiments, you can follow this general workflow. The key principle is that **Ertiprotafib** decreases PTP1B's melting temperature, which is an atypical behavior for most drugs and indicates protein destabilization [2] [4].



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The most reliable stability data often comes directly from the manufacturer. I recommend contacting the supplier of your **Ertiprotafib** batch for a certificate of analysis and any updated stability studies not found in the public literature.

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## References

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